

An In-depth Technical Guide to 1,3-di(eicosatrienoyl)glycerol

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Compound of Interest

Compound Name: 1,3-Dieicosatrienoin

Cat. No.: B15549836

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Disclaimer: The chemical name "**1,3-dieicosatrienoin**" is not a standard chemical nomenclature. This guide is based on the interpretation that the intended compound is 1,3-di(eicosatrienoyl)glycerol, a diacylglycerol with two eicosatrienoic acid acyl chains at the sn-1 and sn-3 positions of the glycerol backbone.

Introduction

1,3-di(eicosatrienoyl)glycerol is a specific type of diacylglycerol (DAG), a class of glycerolipids that play crucial roles in cellular metabolism and signaling. As a DAG, its core structure consists of a glycerol molecule esterified with two fatty acid chains. In this particular molecule, both fatty acid chains are eicosatrienoic acids, which are 20-carbon polyunsaturated fatty acids containing three double bonds. The properties and biological activity of 1,3-di(eicosatrienoyl)glycerol are largely determined by the specific isomer of eicosatrienoic acid present.

Chemical Structure and Isomers

The general chemical structure of 1,3-di(eicosatrienoyl)glycerol is depicted below. The "R" groups represent the acyl chains of eicosatrienoic acid.

There are several isomers of eicosatrienoic acid (20:3), with the most biologically relevant being:

- Dihomo- γ -linolenic acid (DGLA) (20:3, n-6): An omega-6 fatty acid that is a precursor to the series-1 prostaglandins.
- Mead acid (20:3, n-9): An omega-9 fatty acid that can be synthesized de novo by animals and its presence in tissues can be an indicator of essential fatty acid deficiency.
- Sciadonic acid (20:3, n-6): A Δ^5 -fatty acid found in some plant oils, particularly pine nut oil.

The specific isomer of eicosatrienoic acid will influence the three-dimensional structure and physicochemical properties of the resulting 1,3-di(eicosatrienoyl)glycerol molecule.

Physicochemical Properties

The following tables summarize the key physicochemical properties of the common eicosatrienoic acid isomers. The properties of the complete 1,3-di(eicosatrienoyl)glycerol molecule can be estimated from these values.

Table 1: Physicochemical Properties of Eicosatrienoic Acid Isomers

Property	Dihomo- γ -linolenic Acid (DGLA)	Mead Acid	Sciadonic Acid
IUPAC Name	(8Z,11Z,14Z)-eicosatrienoic acid	(5Z,8Z,11Z)-eicosatrienoic acid	(5Z,11Z,14Z)-eicosatrienoic acid
Molecular Formula	C ₂₀ H ₃₄ O ₂	C ₂₀ H ₃₄ O ₂	C ₂₀ H ₃₄ O ₂
Molecular Weight	306.5 g/mol [1]	306.48 g/mol [2]	306.49 g/mol [3]
Physical State	Liquid[1]	-	-
Boiling Point	-	-	432 °C[3]
logP	6.8[1]	-	7.59[3]

Table 2: Estimated Physicochemical Properties of 1,3-di(eicosatrienoyl)glycerol

Property	Estimated Value
Molecular Formula	C ₄₃ H ₇₀ O ₅
Molecular Weight	675.0 g/mol
General Solubility	Soluble in nonpolar organic solvents (e.g., chloroform, hexane) and poorly soluble in aqueous solutions.

Note: The molecular weight is calculated based on the formula of 1,3-di(dihomo-γ-linolenoyl)glycerol. The values for other isomers would be very similar.

Experimental Protocols

The synthesis of 1,3-diacylglycerols can be achieved through several methods, with enzymatic synthesis being a common and specific approach.

Enzymatic Synthesis of 1,3-diacylglycerols

This protocol is a generalized method based on the direct esterification of glycerol with fatty acids using a sn-1,3 specific lipase.

Materials:

- Glycerol (high purity)
- Eicosatrienoic acid (specific isomer)
- Immobilized sn-1,3 specific lipase (e.g., Lipozyme RM IM)
- Solvent-free system or an appropriate organic solvent (e.g., hexane)
- Vacuum system
- Temperature-controlled reactor with stirring
- Silica gel for purification

Procedure:

- **Reaction Setup:** In a temperature-controlled reactor, combine glycerol and eicosatrienoic acid in a 1:2 molar ratio.
- **Enzyme Addition:** Add the immobilized lipase to the mixture. The amount of enzyme is typically a percentage of the total reactant weight (e.g., 5-10% w/w).
- **Reaction Conditions:** The reaction is carried out with constant stirring at a temperature optimized for the specific lipase (e.g., 50-70°C).
- **Water Removal:** To drive the esterification reaction to completion, water produced during the reaction is continuously removed. This can be achieved by applying a vacuum to the system or by bubbling dry, inert gas (e.g., nitrogen) through the reaction mixture.
- **Monitoring the Reaction:** The progress of the reaction can be monitored by taking samples at regular intervals and analyzing the composition using techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Enzyme Removal:** Once the desired conversion is achieved, the immobilized enzyme is removed by filtration.
- **Purification:** The product mixture, which may contain unreacted starting materials, monoglycerides, and triglycerides, is purified. This is often done using silica gel column chromatography, eluting with a gradient of nonpolar to slightly polar solvents (e.g., hexane/ethyl acetate).
- **Characterization:** The final purified 1,3-di(eicosatrienoyl)glycerol should be characterized to confirm its identity and purity using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Biological Activity and Signaling Pathways

1,3-diacylglycerols are important signaling molecules. While specific data for 1,3-di(eicosatrienoyl)glycerol is limited, its biological activity can be inferred from the known roles of diacylglycerols and its constituent fatty acids, particularly Dihomo- γ -linolenic acid (DGLA).

1. Diacylglycerol Signaling Pathway

Diacylglycerols are key second messengers in various signaling cascades. A primary mechanism of action is the activation of Protein Kinase C (PKC).



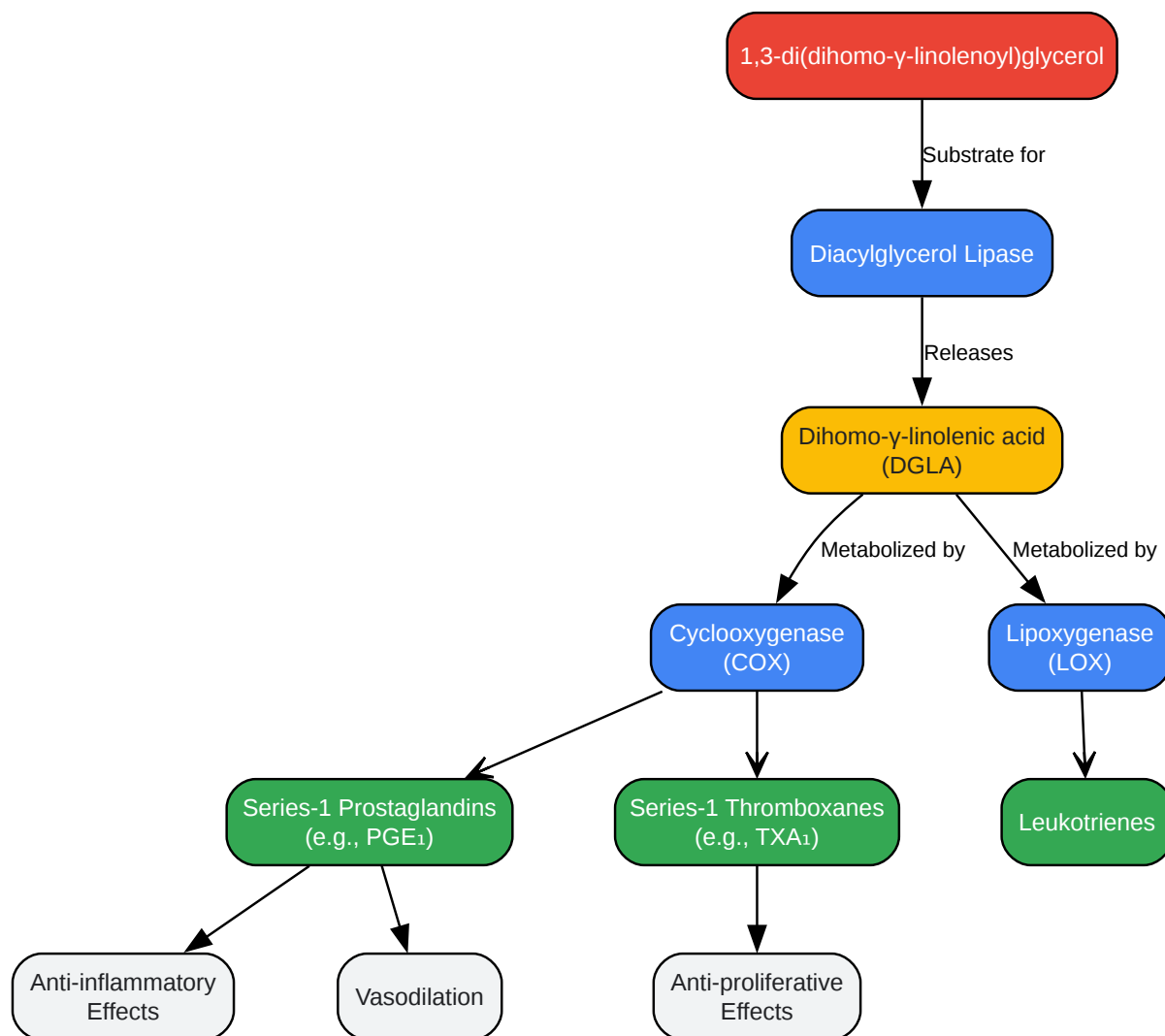
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Caption: Diacylglycerol-mediated activation of Protein Kinase C.

In this pathway, an extracellular signal activates a receptor, which in turn activates Phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol trisphosphate (IP₃) and diacylglycerol (DAG). While IP₃ diffuses into the cytoplasm to trigger calcium release from the endoplasmic reticulum, the lipid-soluble DAG remains in the cell membrane. DAG, in conjunction with calcium, recruits and activates members of the Protein Kinase C (PKC) family. Activated PKC then phosphorylates a variety of downstream target proteins, leading to diverse cellular responses such as cell proliferation, differentiation, and apoptosis.

2. Metabolic Fate and Eicosanoid Synthesis

The eicosatrienoic acid moieties of 1,3-di(eicosatrienoyl)glycerol can be released by the action of lipases and then enter metabolic pathways to produce signaling molecules called eicosanoids. The pathway for Dihomo- γ -linolenic acid (DGLA) is particularly well-studied.



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Caption: Metabolic pathway of DGLA to eicosanoids.

When DGLA is released from the glycerol backbone, it can be metabolized by cyclooxygenase (COX) and lipoxygenase (LOX) enzymes. The products of DGLA metabolism are distinct from those derived from arachidonic acid (the more common precursor for eicosanoids). DGLA is converted into series-1 prostaglandins (e.g., PGE₁) and thromboxanes, which generally have anti-inflammatory and anti-proliferative effects. This is in contrast to the series-2 eicosanoids derived from arachidonic acid, which are often pro-inflammatory. Therefore, 1,3-di(dihomo-γ-linolenoyl)glycerol can be considered a precursor to bioactive lipids with potential therapeutic applications.

Conclusion

1,3-di(eicosatrienoyl)glycerol is a complex lipid whose biological significance is multifaceted. It acts as a signaling molecule through the activation of PKC and serves as a reservoir for eicosatrienoic acids, which are precursors to potent anti-inflammatory eicosanoids. Further research into the specific properties and biological activities of 1,3-diacylglycerols containing different eicosatrienoic acid isomers will be valuable for understanding their roles in health and disease and for developing novel therapeutic strategies in areas such as inflammation and metabolic disorders.

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